

Commercial Suppliers of 1-(1-Naphthyl)ethylamine-d3: A Guide for Researchers

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Compound of Interest

Compound Name: **1-(1-Naphthyl)ethylamine-d3**

Cat. No.: **B563922**

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For researchers, scientists, and professionals in drug development requiring isotopically labeled compounds, securing a reliable supply of high-purity materials is critical. **1-(1-Naphthyl)ethylamine-d3**, a deuterated analog of 1-(1-Naphthyl)ethylamine, serves as an important internal standard in analytical studies. This guide provides an overview of commercial suppliers offering this compound.

Supplier and Product Overview

The following table summarizes the commercial availability of **1-(1-Naphthyl)ethylamine-d3** from various suppliers. This information is intended to streamline the procurement process for research and development purposes.

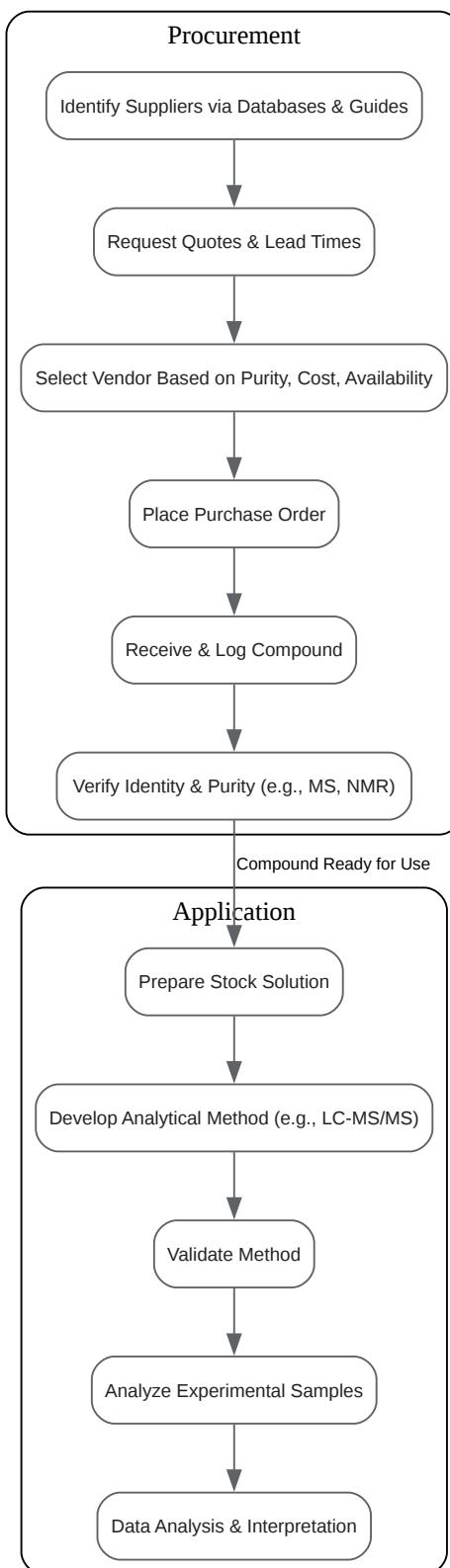
Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight	Catalog Number	Additional Notes
MedChem Express	1-(1-Naphthyl)ethylamine-d3	Not Specified	Not Specified	Not Specified	HY-75070S	Deuterium labeled 1-(1-Naphthyl)ethylamine. [1]
CLEARSY NTH	1-(1-Naphthyl)ethylamine-d3	1091627-43-8	Not Available	Not Available	CS-T-59147	Product intended for research purposes only.[2]
Zhenzhun Bio	1-(1-Naphthyl)ethylamine-d3	1091627-43-8	C12H10D3N	174.26	TRC-N378352	Available in 5mg and 50mg packaging. [3]
HuiCheng Bio	1-(1-Naphthyl)ethylamine-d3	Not Specified	C12H10D3N	174.26	733982604 681185	Categorized under Amines, Aromatics, Isotope Labelled Compounds.[4]
Santa Cruz Biotechnology	1-(1-Naphthyl)ethylazide-d3	Not Specified	C12H8D3N3	200.25	Not Specified	Note: This is an azide derivative, not the amine.[5]

It is important to note that several major chemical suppliers, such as Sigma-Aldrich[6][7], TCI America[8], and Thermo Scientific Chemicals[9][10], offer the non-deuterated form, DL-1-(1-Naphthyl)ethylamine, as well as its separate (R) and (S) enantiomers. Researchers in need of the deuterated compound may consider contacting these suppliers for potential custom synthesis inquiries.

Methodologies and Experimental Design

As this document focuses on the commercial sourcing of a chemical compound, detailed experimental protocols and signaling pathways are not applicable. The primary "workflow" for a researcher interested in this compound would be to identify a suitable supplier, procure the material, and then utilize it within their specific experimental context, such as pharmacokinetic studies or as an internal standard in mass spectrometry-based assays.

Below is a generalized workflow for procuring and utilizing a chemical standard in a research setting.



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